

Personal protective equipment for handling 1,3,5-Cadinatriene-3,8-diol

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Compound of Interest

Compound Name: 1,3,5-Cadinatriene-3,8-diol

Cat. No.: B12431693

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Essential Safety and Handling Guide for 1,3,5-Cadinatriene-3,8-diol

Disclaimer: No specific Safety Data Sheet (SDS) for **1,3,5-Cadinatriene-3,8-diol** (CAS No. 941227-27-6) was found during the literature search. The following guidance is based on the general principles of laboratory safety for handling research chemicals and data extrapolated from structurally similar compounds, such as other sesquiterpenoid diols. Researchers, scientists, and drug development professionals are strongly advised to conduct a thorough risk assessment before handling this compound.

This guide provides essential, immediate safety and logistical information for the operational use and disposal of **1,3,5-Cadinatriene-3,8-diol**, a phytochemical compound used in life sciences research.

Chemical and Physical Properties

A summary of the known quantitative data for **1,3,5-Cadinatriene-3,8-diol** is presented below. This information has been gathered from various chemical suppliers and databases.

Property	Value	Source
CAS Number	941227-27-6	Biosynth[1], LookChem[2]
Molecular Formula	C ₁₅ H ₂₂ O ₂	Biosynth[1], LookChem[2]
Molecular Weight	234.33 g/mol	Biosynth[1], TargetMol[3]
Boiling Point	374.1 °C (Predicted)	Biosynth[1]
Relative Density	1.064 g/cm ³ (Predicted)	TargetMol[3]
Storage Temperature	2°C - 8°C	Biosynth[1]

Personal Protective Equipment (PPE)

Given the absence of specific toxicological data, a cautious approach is recommended. The following PPE should be considered the minimum requirement when handling **1,3,5-Cadinatriene-3,8-diol**.

PPE Category	Recommendation	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary if there is a splash hazard.	Protects against potential eye irritation or injury from splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Prevents skin contact, which could lead to irritation or absorption.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If aerosols or dust may be generated and engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.	Minimizes inhalation of any vapors, aerosols, or dust, which could cause respiratory irritation.

Operational and Disposal Plans

A step-by-step guide for the safe handling, storage, and disposal of **1,3,5-Cadinatriene-3,8-diol**.

Handling:

- **Preparation:** Before handling, ensure all necessary PPE is readily available and in good condition. Read and understand this guide thoroughly.
- **Work Area:** Conduct all work in a well-ventilated area, such as a chemical fume hood.
- **Dispensing:** When weighing or transferring the compound, take care to avoid generating dust or aerosols.
- **Contamination:** Avoid contact with skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined below.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- **Container:** Keep the container tightly closed.
- **Temperature:** Store in a cool, dry place, refrigerated at 2°C - 8°C as recommended.^[1]
- **Incompatibilities:** Store away from strong oxidizing agents.

Disposal:

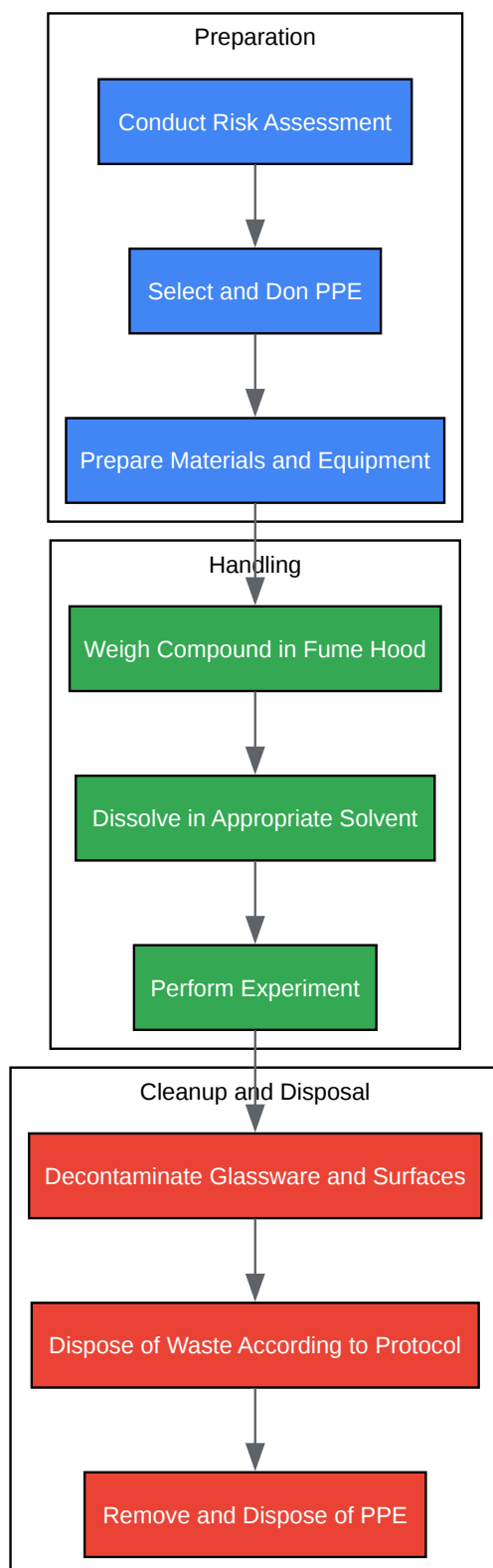
- **Waste Characterization:** Dispose of waste in accordance with all local, state, and federal regulations. The waste may be classified as hazardous.
- **Container:** Collect waste in a designated, labeled, and sealed container.
- **Procedure:** Do not dispose of down the drain or in regular trash. Contact your institution's environmental health and safety office for specific disposal procedures.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

While specific experimental protocols for **1,3,5-Cadinatriene-3,8-diol** are not detailed in the provided search results, a general workflow for handling a research chemical of this nature is provided below.

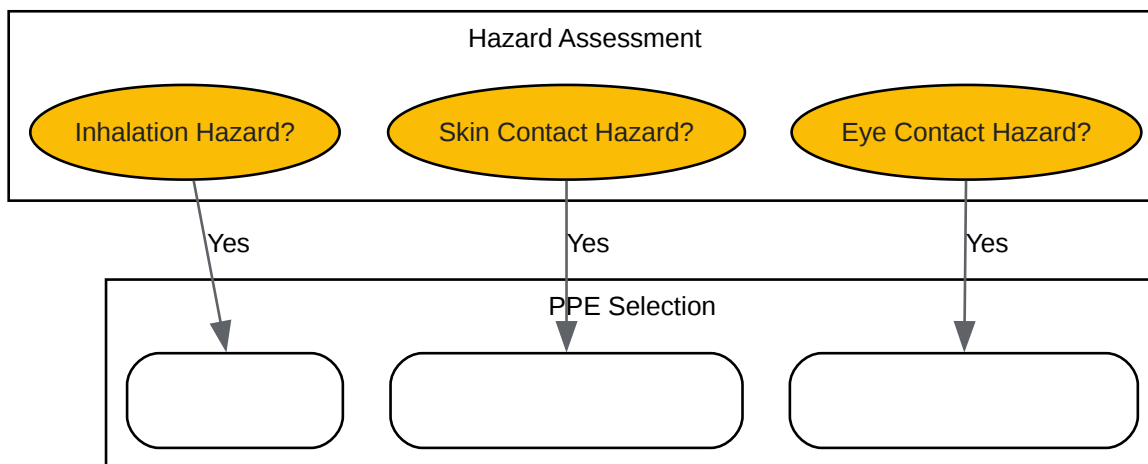


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A general experimental workflow for handling research chemicals.

Logical Relationships in PPE Selection

The decision-making process for selecting appropriate PPE is based on a risk assessment of the potential hazards.



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Logical flow for selecting personal protective equipment.

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References

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